

Oxazine 170 Perchlorate: A Technical Overview for Advanced Research

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Compound of Interest

Compound Name: Oxazine 170 perchlorate

Cat. No.: B1596106

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Oxazine 170 perchlorate is a fluorescent dye recognized for its utility in laser systems and as an active component in advanced optical sensors. This technical guide provides an in-depth look at its core molecular properties, detailed experimental protocols for its application in biosensing, and a workflow for sensor fabrication, aimed at researchers, scientists, and professionals in drug development.

Core Molecular and Spectroscopic Data

Oxazine 170 perchlorate is a robust organic dye with distinct chemical and physical properties that make it suitable for various specialized applications. Its fundamental characteristics are summarized below.

Property	Value	Citation(s)
Molecular Weight	431.87 g/mol	[1][2][3]
Chemical Formula	C ₂₁ H ₂₂ N ₃ O·ClO ₄	[1]
Empirical Formula	C ₂₁ H ₂₂ ClN ₃ O ₅	[2][3]
CAS Number	62669-60-7	[2]
Appearance	Powder	[2]
Melting Point	260 °C (decomposes)	[2]
Maximum Absorption (λ_{\max})	624 nm	[2]

Experimental Protocols

Oxazine 170 perchlorate's sensitivity to changes in its chemical environment, particularly pH shifts resulting from enzymatic reactions, makes it a valuable component in fluorescent biosensors. Below are detailed protocols for the fabrication of ammonia and urea sensors.

Fabrication of an Optical Ammonia Sensor

This protocol is based on the work of Jalal et al. (2012) for the development of a clad-modified plastic optical fiber (POF) sensor for detecting ammonia in aqueous solutions[1][2][4].

Materials:

- Plastic Optical Fiber (POF)
- **Oxazine 170 perchlorate**
- Polydimethylsiloxane (PDMS)
- Deionized (DI) water
- Chemical etching solution

Procedure:

- Fiber Preparation: A section of the POF is decladded using a wet chemical etching process to expose the fiber core.
- Sensing Layer Deposition:
 - The exposed fiber core is dipped into a solution of **Oxazine 170 perchlorate**.
 - The fiber is then subjected to a thermal treatment to ensure a uniform and thin (20-25 μm) coating of the dye[1].
- Moisture Trapping:
 - The coated fiber is kept at room temperature for 2 hours[1].

- It is then dipped in DI water for 1 minute and subsequently air-dried for 1 minute to trap a necessary layer of moisture[1].
- Protective Layer Application: A protective layer of PDMS is applied over the sensing layer. This layer shields the sensor while allowing ammonia to diffuse through[1][2][4].
- Calibration: The sensor is calibrated in both stagnant and dynamic water systems to evaluate its performance in ammonia detection[1][2].

Fabrication of a Ratiometric Urea Biosensor

This protocol describes the creation of a urea-sensing membrane by immobilizing the enzyme urease onto an **Oxazine 170 perchlorate**-ethyl cellulose (O17-EC) membrane. The principle relies on the hydrolysis of urea by urease to produce ammonia, which then interacts with the dye[5].

Materials:

- **Oxazine 170 perchlorate**
- Ethyl cellulose (EC)
- Urease enzyme
- Phosphate buffer solution (PBS)

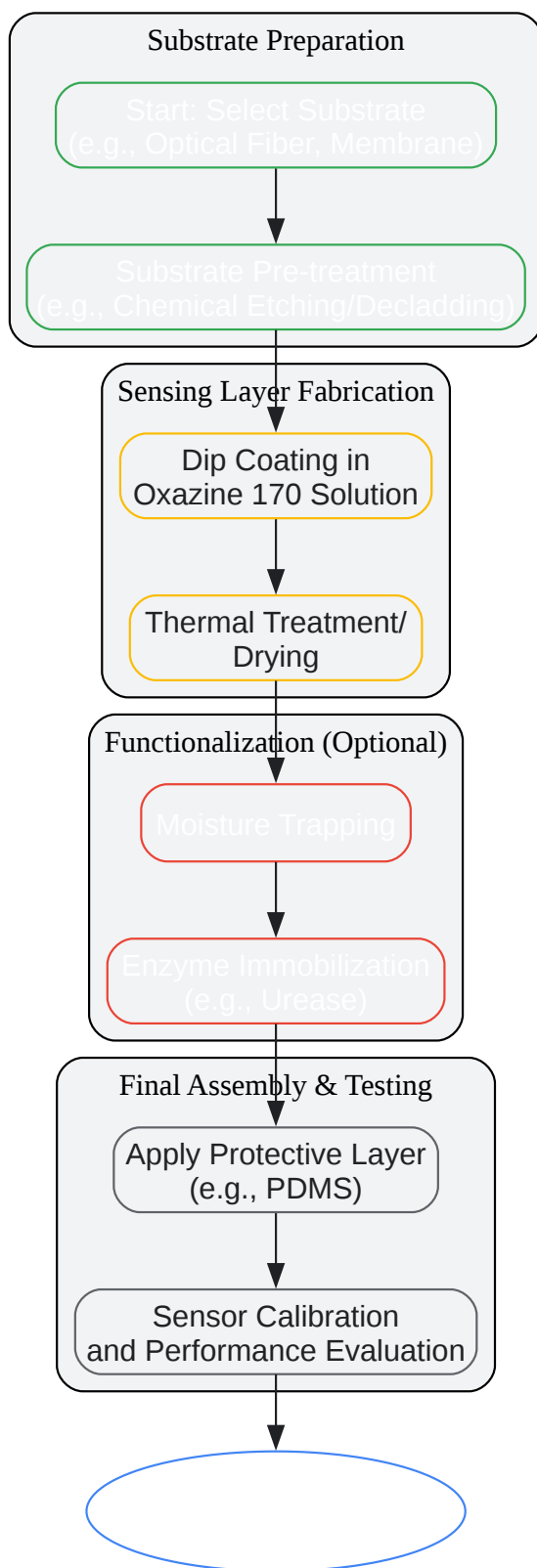
Procedure:

- Preparation of the O17-EC Sensing Membrane: An O17-EC membrane is fabricated, which serves as the base for the biosensor.
- Enzyme Immobilization:
 - Urease is immobilized in an ethyl cellulose matrix.
 - This enzyme layer is then deposited onto the O17-EC membrane, creating a double-layer structure.

- Sensor Assembly and Principle of Operation:
 - The assembled two-layer membrane constitutes the urea-sensing element.
 - When the sensor is exposed to a sample containing urea, the urease catalyzes the hydrolysis of urea into ammonia.
 - The resulting local pH increase, due to ammonia production, causes a shift in the fluorescence emission of the **Oxazine 170 perchlorate**.
 - This shift allows for the ratiometric measurement of urea concentration.

Experimental Workflow Visualization

The following diagram illustrates the key stages in the fabrication of a generic optical sensor based on **Oxazine 170 perchlorate**, highlighting the sequential nature of the process.



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Workflow for **Oxazine 170 Perchlorate**-Based Optical Sensor Fabrication.

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References

- 1. Fabrication and calibration of Oxazine-based optic fiber sensor for detection of ammonia in water [opg.optica.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Fabrication and calibration of oxazine-based optic fiber sensor for detection of ammonia in water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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